

# An In-depth Toxicological Profile of Direct Brown 115

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## Compound of Interest

Compound Name: Direct Brown 115

Cat. No.: B1172288

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## Executive Summary

**Direct Brown 115** is a commercial trisazo dye utilized in the textile and paper industries. This technical guide provides a comprehensive overview of the available toxicological data for **Direct Brown 115**. Due to a significant lack of specific toxicological studies on **Direct Brown 115**, this report also incorporates data from the closely related and better-studied benzidine-based dye, Direct Brown 95, to provide a more complete toxicological profile. It is important to note that while both are trisazo copper complex dyes, the direct extrapolation of toxicity data from Direct Brown 95 to **Direct Brown 115** requires caution as the definitive chemical structure of **Direct Brown 115** and its potential to be a benzidine-based dye are not fully established. This guide summarizes key findings on carcinogenicity, mutagenicity, and general toxicity, and outlines the experimental protocols from pivotal studies to aid in risk assessment and future research.

## Chemical and Physical Properties

**Direct Brown 115** is identified as a trisazo dye.<sup>[1][2][3]</sup> While a definitive chemical structure is not widely available, some sources provide a molecular formula of  $C_{40}H_{26}CuN_8Na_4O_{16}S_4$ , indicating it is a copper complex.<sup>[4]</sup> Its CAS number is 12239-29-1.<sup>[1][4][5]</sup>

In contrast, Direct Brown 95 (CAS: 16071-86-6) is a well-characterized benzidine-based trisazo dye complexed with copper, with a molecular formula of  $C_{31}H_{18}CuN_6Na_2O_9S$ .<sup>[6]</sup> The

presence of a benzidine moiety in Direct Brown 95 is a key factor in its toxicological profile.

## Toxicological Data

A significant gap exists in the publicly available toxicological data for **Direct Brown 115**. A Material Safety Data Sheet (MSDS) for **Direct Brown 115** states that its chemical, physical, and toxicological properties have not been thoroughly investigated and that it is not classified as a carcinogen by major regulatory bodies.<sup>[5]</sup> However, the same MSDS also indicates that mutagenicity data has been reported, though the specifics of these findings are not provided.<sup>[5]</sup>

Given the limited data for **Direct Brown 115**, the toxicological profile of Direct Brown 95 is presented here as a surrogate, with the caveat that its applicability is dependent on the yet-to-be-confirmed structural similarity and classification of **Direct Brown 115** as a benzidine-based dye.

## Carcinogenicity

The carcinogenicity of benzidine-based dyes, including Direct Brown 95, has been a subject of regulatory concern. These dyes can be metabolized in the body to release benzidine, a known human bladder carcinogen.<sup>[7]</sup>

A key study conducted by the National Cancer Institute (NCI) investigated the subchronic toxicity of several benzidine-based dyes, including Direct Brown 95. The study revealed that Direct Brown 95 was carcinogenic in female Fischer 344 rats, leading to the development of hepatocellular carcinomas.<sup>[7]</sup>

Table 1: Summary of Carcinogenicity Data for Direct Brown 95

Species	Sex	Route of Administration	Duration	Findings	Reference
Rat	Female	Oral (in feed)	13 weeks	Hepatocellular Carcinomas	[7]
Rat	Male	Oral (in feed)	13 weeks	No significant increase in tumors	[7]
Mouse	Both	Oral (in feed)	13 weeks	No significant increase in tumors	[7]

## Genotoxicity

The MSDS for **Direct Brown 115** mentions that mutagenicity data has been reported, but provides no further details.[5] For benzidine-based dyes in general, there is evidence of mutagenic potential. For instance, Direct Black 38, another benzidine-based dye often studied alongside Direct Brown 95, has been shown to be mutagenic in the Salmonella test system.[7] This suggests that other benzidine-based dyes could also possess mutagenic properties due to the release of benzidine, which is a known mutagen. A review of the mutagenicity of textile dyes indicates that many azo dyes possess mutagenic and carcinogenic properties.[8]

## Acute and Chronic Toxicity

Specific quantitative data such as LD50 (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), and LOAEL (Lowest-Observed-Adverse-Effect Level) are not available for **Direct Brown 115**. The MSDS for **Direct Brown 115** notes that the material can be harmful if swallowed and may cause eye and skin irritation.[5]

## Experimental Protocols

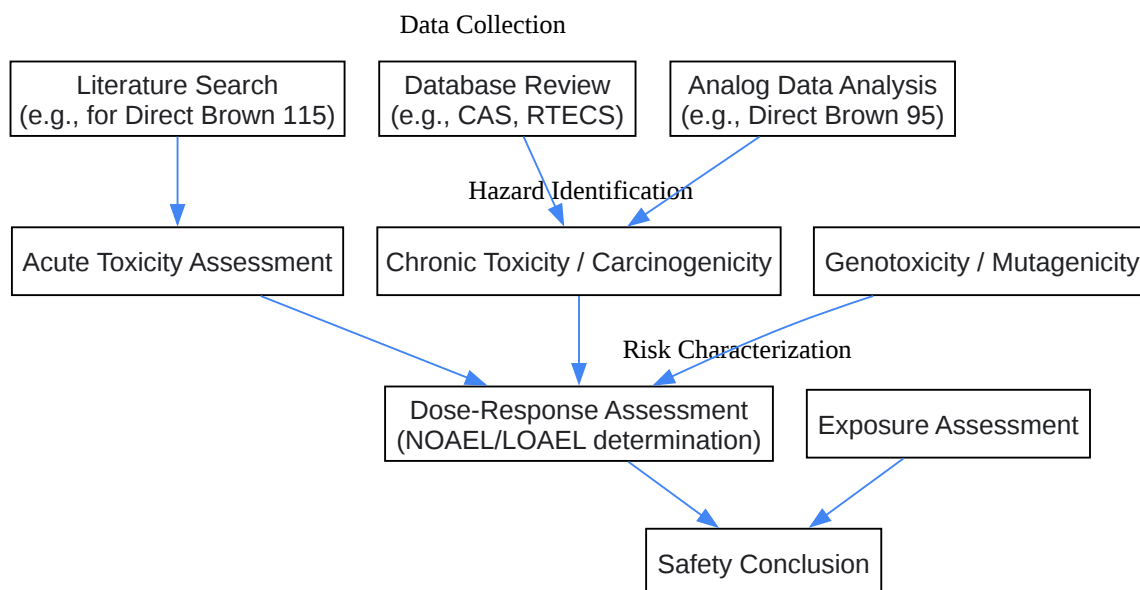
The primary source of detailed experimental data for a related compound comes from the NCI's 13-week subchronic toxicity study of Direct Brown 95.

## NCI 13-Week Subchronic Oral Toxicity Study of Direct Brown 95

- Test Substance: Direct Brown 95
- Species: Fischer 344 rats and B6C3F1 mice
- Administration Route: In feed
- Duration: 13 weeks
- Dose Levels (Rats): 0, 600, 1200, 2500, 5000, 10000 ppm
- Dose Levels (Mice): 0, 1200, 2500, 5000, 10000, 20000 ppm
- Endpoints Evaluated: Survival, body weight, food consumption, clinical signs, gross pathology, and histopathology of major organs and tissues.
- Key Findings: As summarized in the carcinogenicity section, the study found evidence of hepatocellular carcinomas in female rats at the higher dose levels.

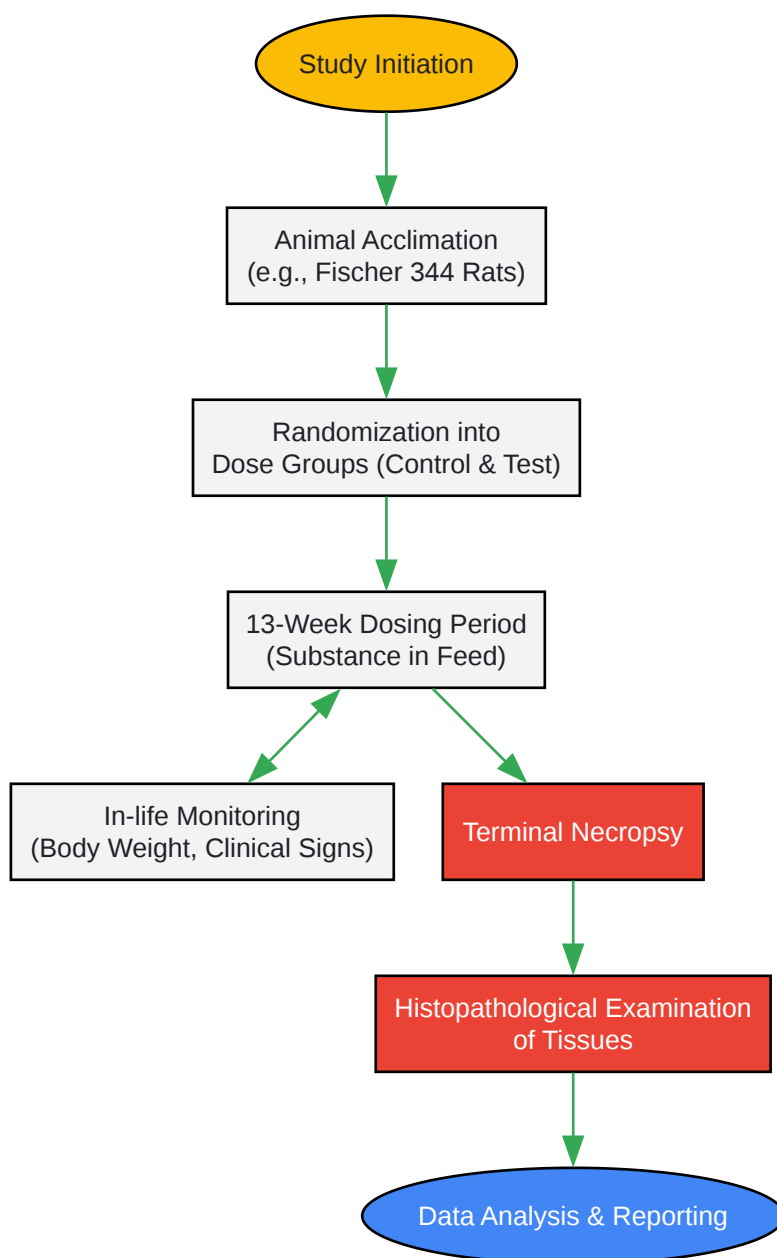
## Signaling Pathways and Experimental Workflows

To visualize the logical flow of toxicological assessment and a typical experimental workflow, the following diagrams are provided in the DOT language.



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Caption: Logical workflow for toxicological assessment of a chemical substance.



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Caption: Experimental workflow for a 13-week subchronic toxicity study.

## Conclusion and Recommendations

The available toxicological data for **Direct Brown 115** is exceedingly limited, preventing a thorough and independent safety assessment. The primary concern for related azo dyes, such as Direct Brown 95, is their potential to metabolize to the human carcinogen benzidine. The carcinogenicity of Direct Brown 95 in animal studies highlights a significant potential hazard.

For researchers, scientists, and drug development professionals, it is recommended that:

- **Direct Brown 115** be handled with caution, assuming a toxicological profile similar to other benzidine-based dyes until further data becomes available.
- Further research is critically needed to determine the definitive chemical structure of **Direct Brown 115** and to conduct comprehensive toxicological studies, including assessments of acute and chronic toxicity, genotoxicity, and carcinogenicity.
- When considering the use of any commercial dye, a thorough review of its chemical identity and available toxicological data should be conducted.

This guide underscores the importance of data transparency and the need for comprehensive toxicological evaluation of commercial chemicals to ensure human and environmental safety.

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